

Paxiphylline D chemical structure and properties

Author: BenchChem Technical Support Team. Date: December 2025



Paxiphylline D: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Paxiphylline D is a naturally occurring alkaloid belonging to the complex family of Daphniphyllum alkaloids. Isolated from the plant Daphniphyllum paxianum, this small molecule has garnered interest within the scientific community due to its intricate chemical architecture and potential biological activities, characteristic of this class of natural products. This technical guide provides a detailed overview of the chemical structure, properties, and available experimental data related to **Paxiphylline D**, serving as a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure and Properties

Paxiphylline D possesses a complex polycyclic ring system, a hallmark of the Daphniphyllum alkaloid family. Its structure has been elucidated through extensive spectroscopic analysis, including 2D NMR techniques, and the absolute configuration was definitively confirmed by single-crystal X-ray diffraction.

Table 1: Chemical and Physical Properties of Paxiphylline D



Property	Value	Reference
Chemical Identifiers		
IUPAC Name	methyl (1R,2S,3R,5R,6S,8R,10S)-2,6- dimethyl-20-oxo-8- azahexacyclo[11.5.1.11,5.02,1 0.03,8.016,19]icosa-13(19),16- diene-17-carboxylate 8-oxide	N/A
CAS Number	1092555-02-6	N/A
Molecular Formula	C23H29NO4	N/A
Molecular Weight	383.48 g/mol	N/A
Physical Properties		
Melting Point	Data not available	_
Boiling Point	Data not available	
Solubility	Data not available	
Spectroscopic Data		
NMR (¹H and ¹³C)	Data has been used for structure elucidation but specific shifts are not publicly available in compiled format.	[1][2]
Mass Spectrometry	Data has been used for structure elucidation but specific m/z values are not publicly available in compiled format.	[1][2]

Experimental Protocols Isolation of Paxiphylline D from Daphniphyllum paxianum







While a detailed, step-by-step protocol for the isolation of **Paxiphylline D** is not readily available in the public domain, the general procedure for extracting Daphniphyllum alkaloids can be summarized as follows. This workflow is based on common practices in natural product chemistry.



Plant Material (Daphniphyllum paxianum) Solvent Extraction (e.g., Methanol, Ethanol) Liquid-Liquid Partitioning (e.g., Ethyl Acetate, Water) Crude Alkaloid Extract Column Chromatography (Silica Gel, Alumina) Fractions Preparative HPLC

General Isolation Workflow for Daphniphyllum Alkaloids

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Pure Paxiphylline D

Caption: Generalized workflow for the isolation of **Paxiphylline D**.



Methodology:

- Collection and Preparation of Plant Material: The leaves, stems, or fruits of Daphniphyllum paxianum are collected, dried, and ground into a fine powder.
- Extraction: The powdered plant material is subjected to exhaustive extraction with an organic solvent, typically methanol or ethanol, at room temperature or under reflux.
- Acid-Base Partitioning: The resulting crude extract is concentrated and then subjected to an acid-base liquid-liquid partitioning to separate the basic alkaloids from neutral and acidic components. The extract is typically dissolved in an acidic aqueous solution (e.g., 5% HCl) and washed with an organic solvent (e.g., ethyl acetate). The aqueous layer is then basified (e.g., with NH4OH) and re-extracted with an organic solvent (e.g., chloroform or dichloromethane) to yield the crude alkaloid fraction.
- Chromatographic Separation: The crude alkaloid extract is then subjected to multiple steps
 of column chromatography over stationary phases like silica gel or alumina, using a gradient
 of solvents (e.g., hexane-ethyl acetate, chloroform-methanol) to separate the mixture into
 fractions.
- Purification: Fractions containing Paxiphylline D, as identified by thin-layer chromatography (TLC) and analytical HPLC, are further purified using preparative high-performance liquid chromatography (HPLC) to yield the pure compound.
- Structure Elucidation: The structure of the isolated compound is confirmed using spectroscopic methods such as ¹H NMR, ¹³C NMR, 2D NMR (COSY, HSQC, HMBC), and high-resolution mass spectrometry (HRMS), and finally confirmed by single-crystal X-ray crystallography.[2]

Total Synthesis

The total synthesis of **Paxiphylline D** has not been explicitly detailed in the available literature. However, the synthesis of other structurally related Daphniphyllum alkaloids, such as Daphenylline and Calyciphylline N, has been achieved.[3][4] These synthetic routes often involve complex, multi-step sequences that employ advanced organic chemistry reactions to construct the intricate polycyclic core. Researchers aiming to synthesize **Paxiphylline D** would likely draw inspiration from these established strategies.



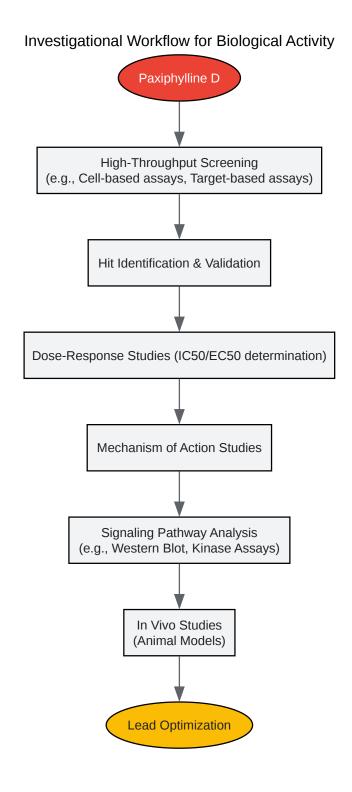
Biological Activity and Signaling Pathways

The specific biological activities of **Paxiphylline D** have not been extensively studied. However, the broader class of Daphniphyllum alkaloids is known to exhibit a range of biological effects, including cytotoxic, antioxidant, and vasorelaxant properties.[4] Further investigation is required to determine the specific pharmacological profile of **Paxiphylline D**.

Currently, there is no specific information available regarding the signaling pathways that are directly modulated by **Paxiphylline D**. Given the diverse activities of related alkaloids, it is plausible that **Paxiphylline D** could interact with various cellular targets and pathways. Future research in this area is crucial to understanding its potential therapeutic applications.

The following diagram illustrates a hypothetical workflow for investigating the biological activity of a novel natural product like **Paxiphylline D**.





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Caption: A potential workflow for elucidating the biological activity of **Paxiphylline D**.



Conclusion

Paxiphylline D represents a structurally complex and intriguing member of the Daphniphyllum alkaloid family. While its chemical structure has been well-characterized, a significant gap remains in the understanding of its physical properties, a detailed synthetic route, and its specific biological activities and mechanisms of action. This guide consolidates the currently available information and highlights the areas where further research is needed. The unique structural features of **Paxiphylline D** make it a compelling target for both synthetic chemists and pharmacologists, and future studies will undoubtedly shed more light on its potential as a lead compound in drug discovery.

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